

# A Technical Guide to 4-Acetylphenylboronic Acid: Properties, Suppliers, and Applications

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## Compound of Interest

Compound Name: 4-Acetylphenylboronic acid

Cat. No.: B125202

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## Introduction

**4-Acetylphenylboronic acid** is a versatile organic compound that serves as a crucial building block in a multitude of synthetic applications, particularly in the realms of medicinal chemistry and materials science. Its unique chemical structure, featuring both a boronic acid moiety and a ketone functional group, allows for its participation in a wide array of chemical transformations. This technical guide provides an in-depth overview of **4-acetylphenylboronic acid**, including its commercial availability, purity grades, key chemical properties, and common applications with a focus on its role in drug discovery and development.

## Commercial Suppliers and Purity Grades

**4-Acetylphenylboronic acid** is readily available from a variety of chemical suppliers, catering to the diverse needs of the research and development community. The compound is offered in a range of purity grades, with the most common being  $\geq 95\%$ ,  $\geq 97\%$ , and  $\geq 98\%$ . Higher purity grades are often available upon request for more sensitive applications. The selection of an appropriate purity grade is critical and should be based on the specific requirements of the intended application, as trace impurities can sometimes influence reaction outcomes or biological assays.

Below is a summary of prominent commercial suppliers and their typically offered purity grades for **4-acetylphenylboronic acid**. It is important to note that specific purity levels and impurity

profiles can vary by batch, and it is always recommended to consult the supplier's Certificate of Analysis (CoA) for the most accurate and lot-specific data.

Table 1: Commercial Suppliers and Purity Grades of **4-Acetylphenylboronic Acid**

Supplier	Typical Purity Grades Offered	Additional Notes
Sigma-Aldrich (Merck)	95% <a href="#">[1]</a> <a href="#">[2]</a> , Assay data available on CoA <a href="#">[3]</a>	Also offers related boronic acids and derivatives.
Thermo Scientific (Alfa Aesar)	97%	Product specifications often include appearance and spectral data.
TCI Chemicals	Purity typically between 97.0% and 112.0% (assay) <a href="#">[4]</a>	Offers various pack sizes.
Chem-Impex	95-105% (by titration)	Provides detailed product information on their website.
MedChemExpress	High purity for research use	Specializes in bioactive molecules for drug discovery. <a href="#">[5]</a>
AK Scientific	97%	Provides Safety Data Sheets (SDS) and other technical documents.
Optima Chemical	Manufacturer and distributor of boronic acids	May offer bulk quantities and custom synthesis.

## Physicochemical Properties

Understanding the physicochemical properties of **4-acetylphenylboronic acid** is essential for its proper handling, storage, and use in experimental settings.

Table 2: Key Physicochemical Properties of **4-Acetylphenylboronic Acid**

Property	Value	Source
CAS Number	149104-90-5	[1][3][6]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> BO <sub>3</sub>	[7]
Molecular Weight	163.97 g/mol	[1][3]
Appearance	White to off-white or light yellow crystalline powder	[6]
Melting Point	240-244 °C (lit.)	[1]
Solubility	Sparingly soluble in water. Soluble in polar organic solvents.	[6]
Storage	Store at room temperature in a dry, well-ventilated place.	

## Applications in Research and Drug Development

**4-Acetylphenylboronic acid** is a valuable reagent in organic synthesis, primarily utilized in the formation of carbon-carbon and carbon-heteroatom bonds. Its most prominent application is in the Suzuki-Miyaura cross-coupling reaction.[3][8] This palladium-catalyzed reaction is a cornerstone of modern synthetic chemistry, enabling the construction of complex biaryl and substituted aromatic compounds, which are common motifs in many pharmaceutical agents.[7]

The presence of the acetyl group provides a reactive handle for further chemical modifications. This allows for the straightforward introduction of this substituted phenyl ring into a target molecule, which can then be elaborated upon to build more complex molecular architectures. This strategy is widely employed in the synthesis of small molecule libraries for high-throughput screening in drug discovery programs.

Beyond Suzuki-Miyaura coupling, **4-acetylphenylboronic acid** is also used in other significant organic transformations, including:

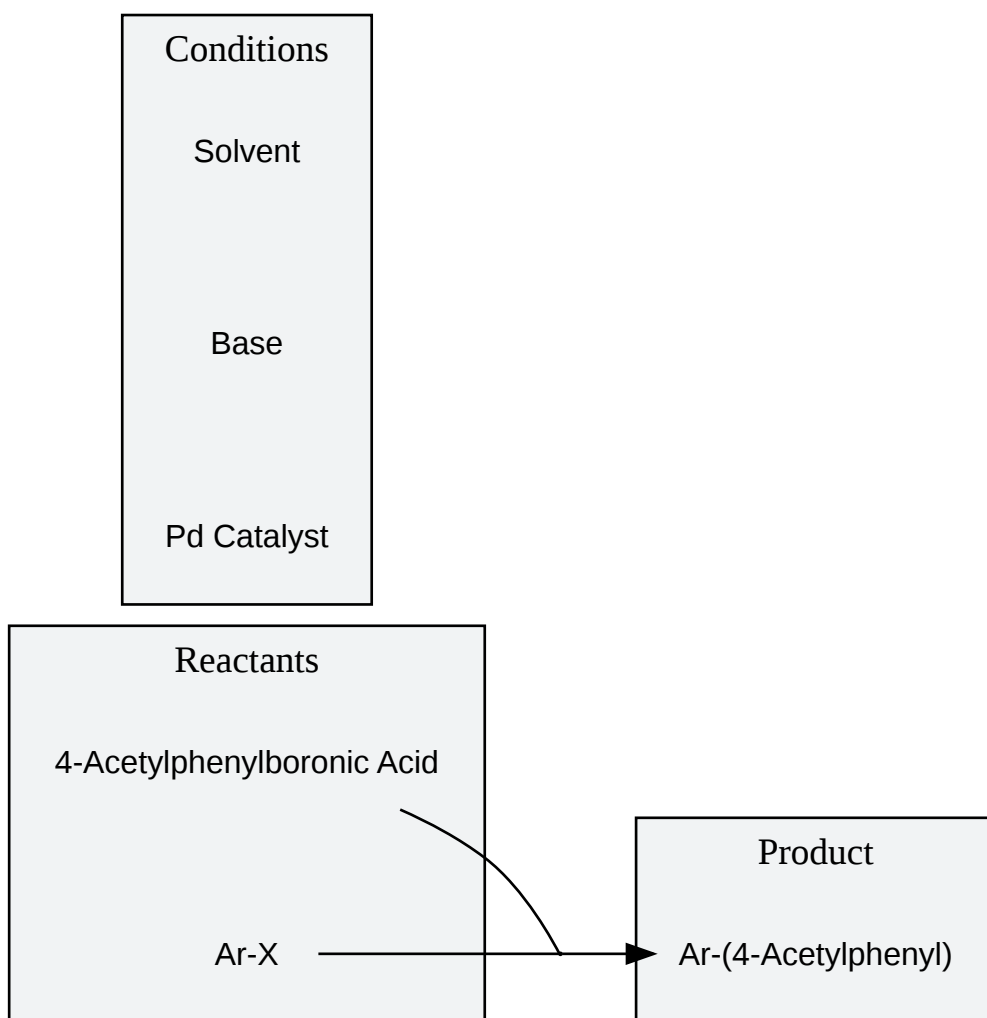
- Copper-catalyzed C-N and C-O cross-coupling reactions
- As a building block in the synthesis of novel heterocyclic compounds

- In the development of sensors and probes due to the diol-binding properties of the boronic acid group

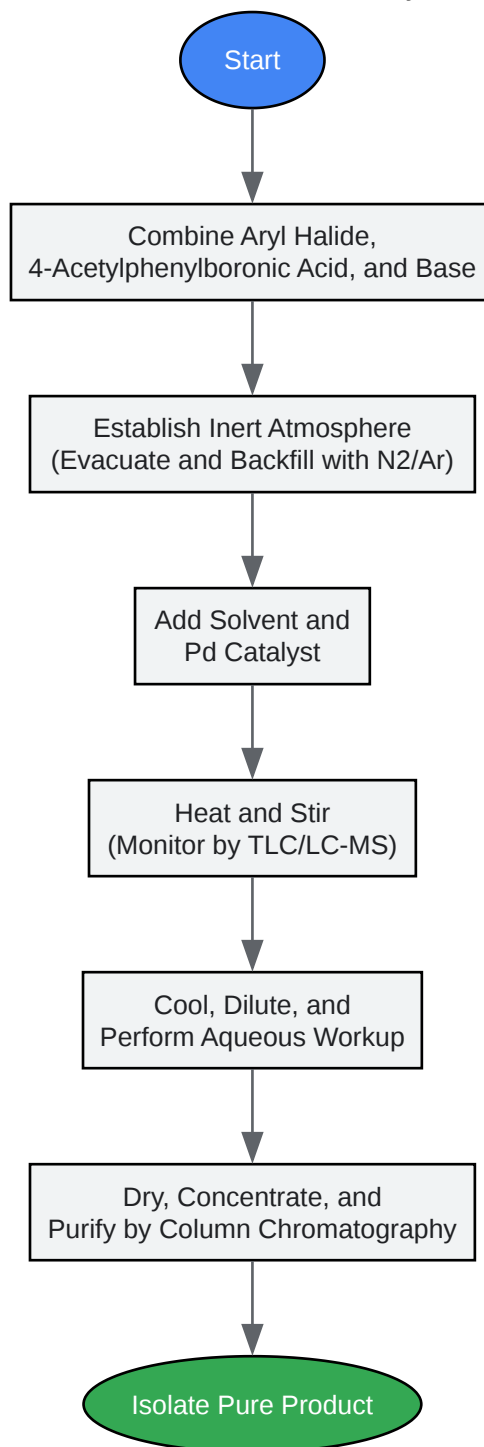
## Experimental Protocol: Suzuki-Miyaura Cross-Coupling Reaction

The following is a representative experimental protocol for a Suzuki-Miyaura cross-coupling reaction using **4-acetylphenylboronic acid**. This protocol is intended as a general guideline and may require optimization depending on the specific aryl halide used.

Reaction Scheme:



## Experimental Workflow for Suzuki-Miyaura Coupling

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## References

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